

An In-depth Technical Guide to Chlorinated N-Phenylbenzamides

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Compound of Interest

Compound Name: 2,3,6-Trichloro-n-phenylbenzamide

CAS No.: 33986-33-3

Cat. No.: B14013494

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A Note on **2,3,6-Trichloro-n-phenylbenzamide**: Direct scientific literature detailing the specific discovery, history, and biological profile of **2,3,6-Trichloro-n-phenylbenzamide** is not readily available in public databases. Therefore, this guide will focus on the broader, well-documented class of chlorinated N-phenylbenzamides, providing a robust framework for understanding the synthesis, properties, and potential applications of this chemical family, into which the 2,3,6-trichloro isomer falls.

Introduction: The N-Phenylbenzamide Scaffold in Medicinal Chemistry

N-phenylbenzamides, also known as benzanilides, represent a significant class of organic compounds characterized by a central amide linkage between two aromatic rings. This deceptively simple scaffold has proven to be a remarkably versatile template in drug discovery and materials science. The ability to readily modify the substitution patterns on both phenyl rings allows for the fine-tuning of steric, electronic, and lipophilic properties, leading to a wide array of biological activities.

The introduction of chlorine atoms to the N-phenylbenzamide core has been a particularly fruitful strategy in medicinal chemistry. Halogenation can profoundly influence a molecule's metabolic stability, membrane permeability, and binding affinity to biological targets. This guide provides a technical overview of the synthesis, history, and biological significance of chlorinated N-phenylbenzamides, offering insights for researchers and drug development professionals.

Historical Context and Discovery

The N-phenylbenzamide linkage is a fundamental motif in organic chemistry, and its synthesis has been established for over a century. Early research focused on the chemical properties and synthesis of the parent and simple substituted analogs. The exploration of more complex derivatives, including polychlorinated versions, gained momentum with the advent of modern medicinal chemistry and the need for new therapeutic agents.

The discovery of the biological activities of chlorinated N-phenylbenzamides is not linked to a single breakthrough but rather an accumulation of findings across various therapeutic areas. For instance, their potential as antimicrobial, antiviral, and antiparasitic agents has been uncovered through systematic screening and structure-activity relationship (SAR) studies.^{[1][2][3]} Furthermore, the structural similarity of some polychlorinated N-phenylbenzamides to polychlorinated biphenyls (PCBs) has led to investigations into their potential as endocrine disruptors, acting through pathways such as the aryl hydrocarbon (Ah) receptor.^{[4][5]}

General Synthesis of Chlorinated N-Phenylbenzamides

The synthesis of chlorinated N-phenylbenzamides is typically achieved through the formation of an amide bond between a chlorinated aniline and a chlorinated benzoic acid derivative, or vice versa. The choice of starting materials dictates the final substitution pattern.

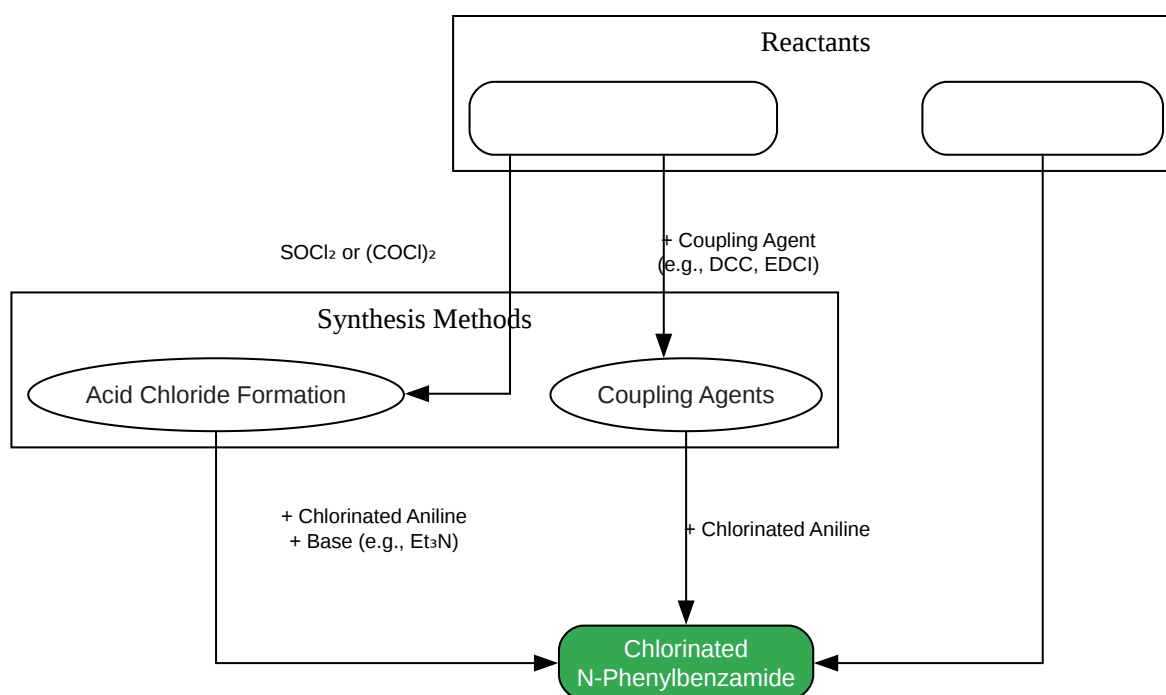
Common Synthetic Pathways

- **Acylation of an Aniline with a Benzoyl Chloride:** This is one of the most direct and widely used methods. A substituted aniline is reacted with a substituted benzoyl chloride in the presence of a base (e.g., triethylamine, pyridine) to neutralize the HCl byproduct.^[6]

- Coupling of a Benzoic Acid with an Aniline: This method involves the use of coupling reagents to activate the carboxylic acid. Common coupling agents include N,N'-dicyclohexylcarbodiimide (DCC), 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI), or the use of thionyl chloride to first form the acid chloride in situ.[2][7]

To synthesize a specific isomer such as **2,3,6-Trichloro-n-phenylbenzamide**, one could react 2,3,6-trichlorobenzoyl chloride with aniline, or 2,3,6-trichlorobenzoic acid with aniline using a coupling agent. Alternatively, benzoyl chloride could be reacted with 2,3,6-trichloroaniline.

Illustrative Synthetic Workflow



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Caption: General synthetic routes to chlorinated N-phenylbenzamides.

Step-by-Step Experimental Protocol: Synthesis of a Chlorinated N-Phenylbenzamide via the Acid Chloride Route

- Acid Chloride Formation:
 - To a solution of the desired chlorinated benzoic acid (1.0 eq) in a dry, inert solvent such as dichloromethane (DCM) or toluene, add thionyl chloride (1.2-2.0 eq) dropwise at 0 °C.
 - A catalytic amount of dimethylformamide (DMF) can be added to facilitate the reaction.
 - Stir the reaction mixture at room temperature or under reflux until the evolution of gas ceases and the starting material is consumed (monitored by TLC).
 - Remove the excess thionyl chloride and solvent under reduced pressure. The crude acid chloride is often used directly in the next step.
- Amide Bond Formation:
 - Dissolve the crude chlorinated benzoyl chloride in a dry, inert solvent like DCM.
 - In a separate flask, dissolve the corresponding chlorinated aniline (1.0 eq) and a base such as triethylamine (1.5 eq) in DCM.
 - Slowly add the acid chloride solution to the aniline solution at 0 °C.
 - Allow the reaction to warm to room temperature and stir for several hours until completion (monitored by TLC).
 - Upon completion, wash the reaction mixture with dilute HCl, saturated NaHCO₃ solution, and brine.
 - Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
 - Purify the crude product by recrystallization or column chromatography to yield the pure chlorinated N-phenylbenzamide.

Biological Activities and Mechanism of Action

Chlorinated N-phenylbenzamides have demonstrated a broad spectrum of biological activities, which are highly dependent on the number and position of the chlorine substituents.

Antiparasitic Activity

Several N-phenylbenzamide derivatives have shown promising activity against various parasites, including *Trypanosoma brucei*, the causative agent of African trypanosomiasis, and *Schistosoma mansoni*.^{[3][8]} The mechanism of action for some of these compounds is believed to involve binding to the minor groove of kinetoplast DNA (kDNA), which is rich in adenine-thymine (AT) base pairs.^{[8][9]} This interaction can displace essential proteins, leading to the disruption of kDNA function and parasite death.^[3]

Antiviral Activity

N-phenylbenzamide derivatives have been identified as a novel class of inhibitors for Enterovirus 71 (EV 71), a major causative agent of hand, foot, and mouth disease.^[2] While the precise mechanism is still under investigation, it is hypothesized that these compounds may interfere with viral entry, replication, or assembly.

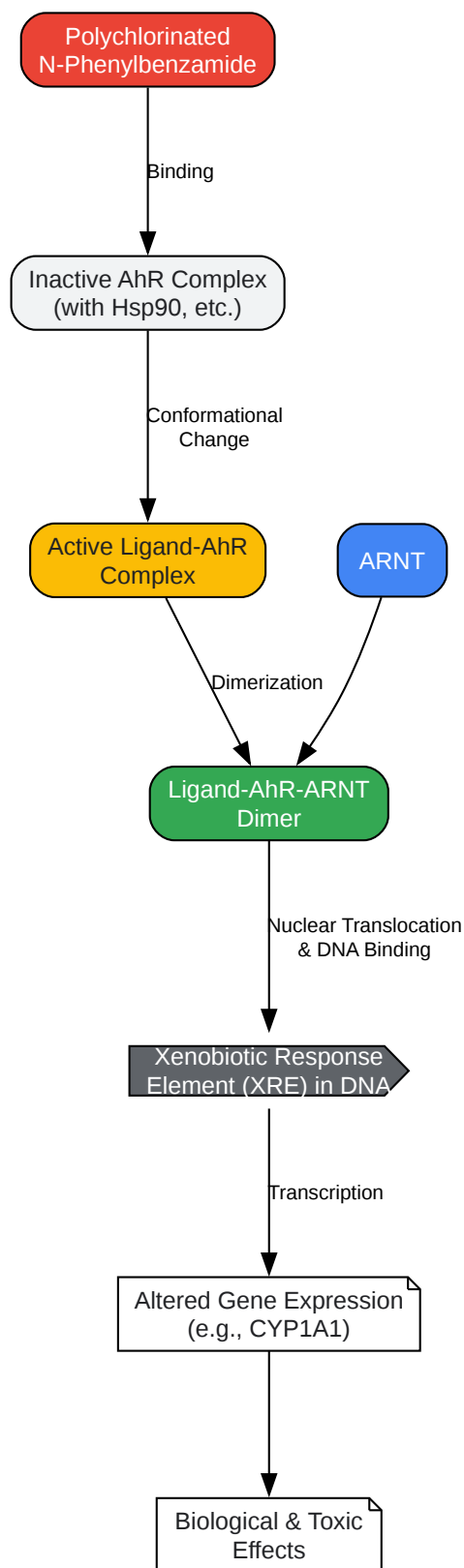
Antimicrobial and Antifungal Activity

The N-phenylbenzamide scaffold has been explored for its antibacterial and antifungal properties.^[1] The presence of chlorine atoms can enhance the lipophilicity of the molecule, potentially facilitating its passage through microbial cell membranes. The mechanism of action is likely varied and may involve the inhibition of essential enzymes or disruption of cell wall integrity.

Endocrine Disruption and Toxicological Profile

Due to their structural similarity to other polychlorinated aromatic hydrocarbons like PCBs, there is a potential for some chlorinated N-phenylbenzamides to act as endocrine disruptors.^[5] A key mechanism for the toxicity of many PCBs and related compounds is their binding to the aryl hydrocarbon (Ah) receptor.^{[4][10][11]} This ligand-activated transcription factor regulates the expression of genes involved in metabolism and cellular signaling. Binding of a ligand to

the Ah receptor can lead to a cascade of downstream effects, including the induction of cytochrome P450 enzymes.[4]



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Caption: Putative mechanism of action via the Aryl Hydrocarbon (Ah) Receptor.

Quantitative Data on Biological Activity

The following table summarizes the in vitro activity of selected N-phenylbenzamide derivatives against Enterovirus 71, illustrating the impact of different substituents on antiviral potency and cytotoxicity.

Compound ID	Substituents	IC ₅₀ (μM) vs. EV 71	TC ₅₀ (μM) in Vero Cells	Selectivity Index (SI)	Reference
1e	3-amino, 4-methoxy (benzoic acid ring), 4-bromo (aniline ring)	5.7 ± 0.8 to 12 ± 1.2	620 ± 0.0	>51	[2]
Pirodavir	(Positive Control)	-	31 ± 2.2	-	[2]

IC₅₀ (50% inhibitory concentration) is the concentration of the compound that inhibits viral activity by 50%. TC₅₀ (50% toxic concentration) is the concentration that causes 50% cytotoxicity to host cells. The Selectivity Index (SI) is the ratio of TC₅₀ to IC₅₀ and indicates the therapeutic window.

Conclusion and Future Perspectives

Chlorinated N-phenylbenzamides are a class of compounds with significant, yet not fully explored, potential in medicinal chemistry. The synthetic accessibility and tunability of this scaffold allow for the generation of large libraries for high-throughput screening. While research has highlighted their promise as antiparasitic, antiviral, and antimicrobial agents, further work is needed to elucidate their precise mechanisms of action and to optimize their selectivity and safety profiles. In particular, a thorough toxicological evaluation, including assessment of potential endocrine-disrupting activities, is crucial for any derivative intended for therapeutic

development. The synthesis and biological evaluation of specific, under-investigated isomers like **2,3,6-Trichloro-n-phenylbenzamide** could yet reveal novel and potent biological activities.

References

- Synthesis and Biophysical and Biological Studies of N-Phenylbenzamide Derivatives Targeting Kinetoplastid Parasites. Journal of Medicinal Chemistry. [\[Link\]](#)
- Synthesis and Antiviral Activity of N-Phenylbenzamide Derivatives, a Novel Class of Enterovirus 71 Inhibitors. MDPI. [\[Link\]](#)
- Preparation of (Z)-N-Phenoxybenzimidoyl Chloride. Organic Syntheses. [\[Link\]](#)
- N-chloro chlorobenzamide.
- Synthesis of derivatives of 5-chloro-2-hydroxy-N-phenylbenzamide. ResearchGate. [\[Link\]](#)
- N-phenyl-benzamide derivatives, process for their preparation and medicines containing them.
- synthesis, characterization and evaluation of biological activities of benzanilide derivatives. ResearchGate. [\[Link\]](#)
- Substituted benzamides.
- Synthesis and Biophysical and Biological Studies of N-Phenylbenzamide Derivatives Targeting Kinetoplastid Parasites. Semantic Scholar. [\[Link\]](#)
- PCBs: structure–function relationships and mechanism of action. PMC. [\[Link\]](#)
- Safety Evaluation of Certain Food Additives and Contaminants. Inchem.org. [\[Link\]](#)
- PCBs: structure-function relationships and mechanism of action. PubMed. [\[Link\]](#)
- Synthesis, Structure, Spectral-Luminescent Properties, and Biological Activity of Chlorine-Substituted N-[2-(Phenyliminomethyl)phenyl]-4-methylbenzenesulfamide and Their Zinc(II) Complexes. MDPI. [\[Link\]](#)

- Synthesis and Biophysical and Biological Studies of N-Phenylbenzamide Derivatives Targeting Kinetoplastid Parasites. PMC. [\[Link\]](#)
- Synthesis process of N-chloromethyl-N-phenyl amino formyl chloride.
- Biologically active benzanilides. ResearchGate. [\[Link\]](#)
- Synthesis of benzanilide from aniline and benzoyl chloride pdf. WordPress.com. [\[Link\]](#)
- Synthesis process of N-chloromethyl-N-phenyl amino formyl chloride. Patsnap. [\[Link\]](#)
- Study of Biological Activities and ADMET-Related Properties of Novel Chlorinated N-aryl cinnamamides. PMC. [\[Link\]](#)
- Polychlorinated biphenyls, polychlorinated dibenzo-p-dioxins, and polychlorinated dibenzofurans as endocrine disrupters--what we have learned from Yusho disease. PubMed. [\[Link\]](#)
- Mechanisms of the biological effects of PCBs, polychlorinated dibenzo-p-dioxins and polychlorinated dibenzofurans in experimental animals. PubMed. [\[Link\]](#)

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Sources

- 1. researchgate.net [researchgate.net]
- 2. mdpi.com [mdpi.com]
- 3. Synthesis and Biophysical and Biological Studies of N-Phenylbenzamide Derivatives Targeting Kinetoplastid Parasites - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/30111111/)]
- 4. PCBs: structure–function relationships and mechanism of action - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/25111111/)]
- 5. Polychlorinated biphenyls, polychlorinated dibenzo-p-dioxins, and polychlorinated dibenzofurans as endocrine disrupters--what we have learned from Yusho disease - PubMed

[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)

- 6. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com)
- 7. EP0116967A1 - N-phenyl-benzamide derivatives, process for their preparation and medicines containing them - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 8. pubs.acs.org [\[pubs.acs.org\]](https://pubs.acs.org)
- 9. pdfs.semanticscholar.org [\[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- 10. PCBs: structure-function relationships and mechanism of action - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 11. Mechanisms of the biological effects of PCBs, polychlorinated dibenzo-p-dioxins and polychlorinated dibenzofurans in experimental animals - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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